

Propyzamide: A Versatile Tool for Interrogating the Plant Cytoskeleton

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Compound of Interest

Compound Name: *Propyzamide*

Cat. No.: B133065

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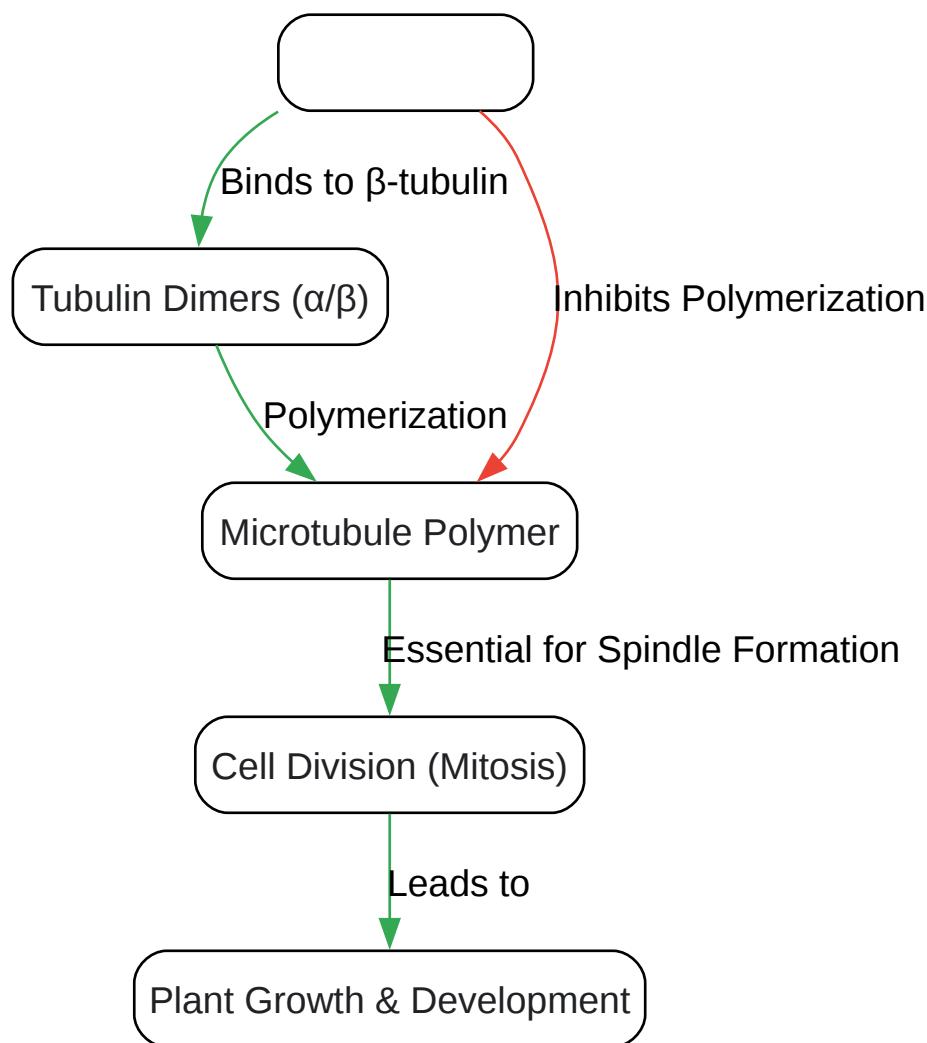
Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

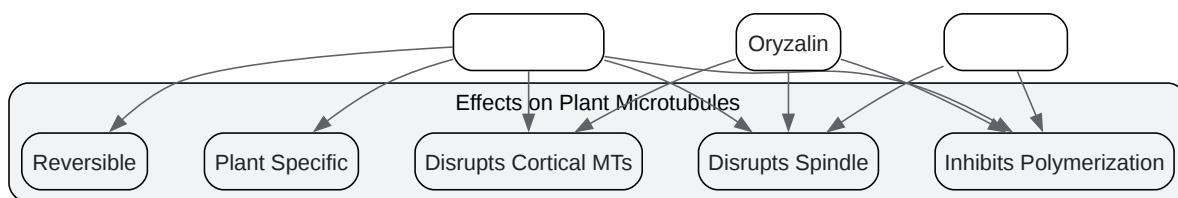
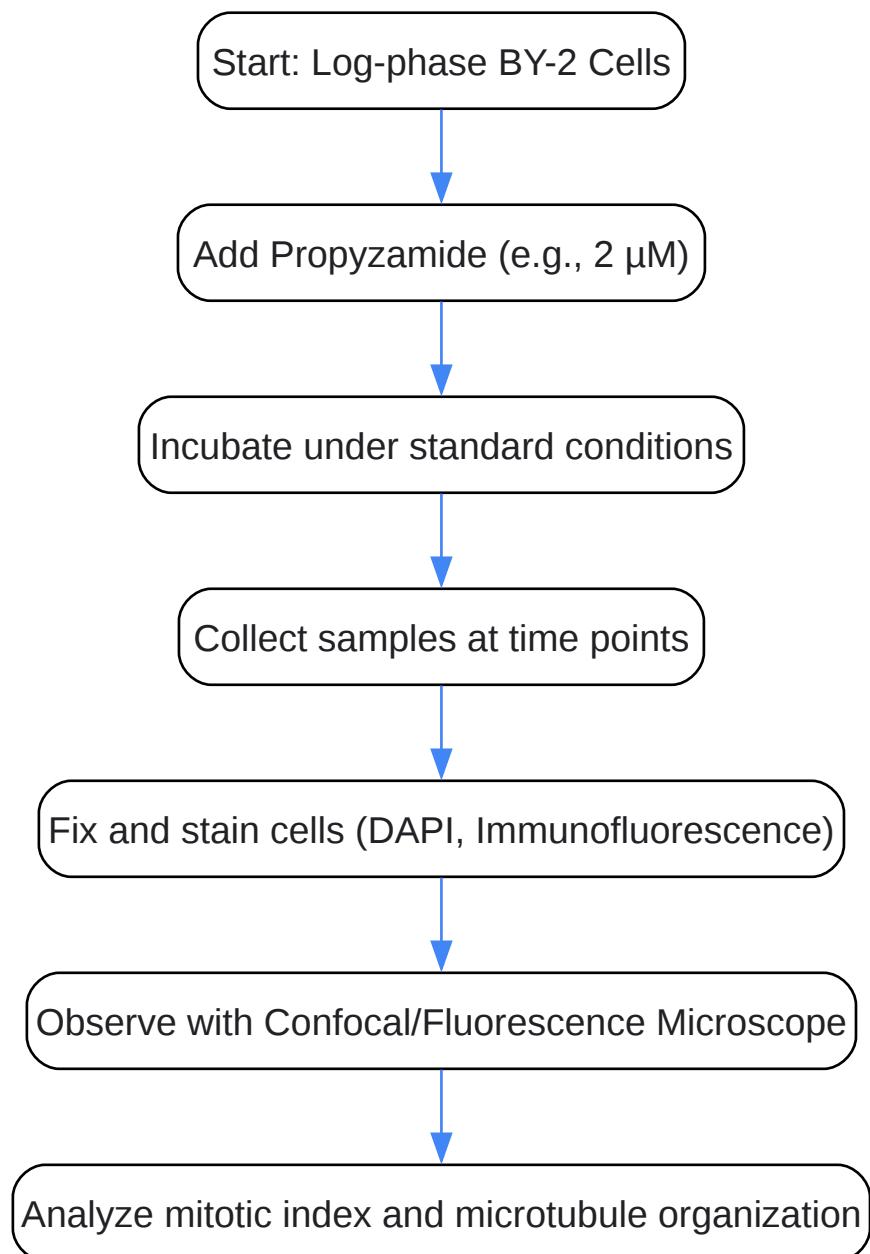
Introduction

Propyzamide, a selective herbicide of the benzamide chemical family, has emerged as a valuable pharmacological tool for investigating the intricate dynamics of the plant cytoskeleton. [1][2] Its specific mode of action, targeting microtubule assembly, allows for the controlled disruption of cytoskeletal structures, providing insights into their roles in fundamental cellular processes such as cell division, elongation, and differentiation.[1][3][4] These application notes provide a comprehensive overview of **propyzamide**'s utility in plant cell biology research, including its mechanism of action, quantitative effects, and detailed protocols for its application.

Mechanism of Action

Propyzamide's primary mechanism of action is the inhibition of mitosis by preventing the assembly of microtubules. It binds to tubulin, the protein subunit of microtubules, thereby disrupting their polymerization. This action is specific to plant tubulin, as **propyzamide** does not significantly inhibit the assembly of mammalian brain tubulin *in vitro*. The binding site for **propyzamide** is thought to be on the β -tubulin subunit at the intra-dimer interface of the tubulin heterodimer. By arresting microtubule formation, **propyzamide** effectively halts cell cycle progression at metaphase, leading to characteristic symptoms such as swollen root tips and inhibited growth.



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